

A Technical Guide to the Physical Properties of 5-Quinolinylboronic Acid

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Compound of Interest

Compound Name: 5-Quinolinylboronic acid

Cat. No.: B1239883

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **5-Quinolinylboronic acid**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in advanced organic synthesis. This document presents quantitative data in a structured format, details relevant experimental methodologies, and visualizes a key synthetic application.

Core Physical and Chemical Properties

5-Quinolinylboronic acid is a versatile building block in organic chemistry, particularly valued for its role in the formation of carbon-carbon and carbon-heteroatom bonds. A thorough understanding of its physical properties is essential for its effective application in synthesis, particularly in Suzuki-Miyaura cross-coupling reactions.[\[1\]](#)

Data Presentation: Physical Property Profile

The physical and chemical characteristics of **5-Quinolinylboronic acid** are summarized in the table below. These values are critical for predicting its behavior in various solvents and reaction conditions.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₉ H ₈ BNO ₂ |
| Molecular Weight | 172.98 g/mol [2] [3] |
| Appearance | White to light yellow or brown crystalline powder [4] |
| Melting Point | Approximately 201-203 °C [4] |
| Solubility | Soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF); insoluble in water. [4] |
| pKa | Predicted value is approximately 7.46 ± 0.30 |

Experimental Protocols

Accurate determination of the physical properties of **5-Quinolinylboronic acid** relies on standardized experimental techniques. The following protocols outline the general methodologies for measuring key physical constants of solid organic compounds.

Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity.[\[5\]](#)[\[6\]](#)

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a narrow temperature range.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[5\]](#)
- Capillary tubes[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Thermometer[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Sample of **5-Quinolinylboronic acid**

Procedure:

- A small, finely powdered sample of **5-Quinolinylboronic acid** is packed into a capillary tube to a depth of 2-3 mm.[7][8]
- The capillary tube is placed in the heating block of the melting point apparatus.[5]
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.[5]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[6]
- For accurate results, an initial rapid determination can be performed to find an approximate melting point, followed by a slower, more precise measurement.[5]

Solubility Determination

Understanding the solubility of **5-Quinolinylboronic acid** in various solvents is critical for designing reaction conditions and purification procedures. A common method for determining solubility is the dynamic (or synthetic) method.[9]

Principle: This method involves visually or instrumentally observing the temperature at which a solid completely dissolves in a solvent at a known concentration.[9]

Apparatus:

- Jacketed glass vessel with a temperature controller[9]
- Magnetic stirrer and stir bar[9]
- Calibrated thermometer or temperature probe[9]
- Analytical balance[9]

- Light source and detector (for instrumental detection)[9]

Procedure:

- A precisely weighed amount of **5-Quinolinylboronic acid** and a specific volume of the chosen solvent are added to the glass vessel.[9]
- The mixture is stirred vigorously to ensure good mixing.
- The temperature is slowly increased at a constant rate.[9]
- The sample is observed, and the temperature at which the last solid particles disappear is recorded as the solubility temperature for that concentration.[9]
- This process can be repeated with different concentrations to construct a solubility curve.

pKa Determination

The acid dissociation constant (pKa) is a measure of the acidity of a compound. For boronic acids, this is an important parameter as it influences their reactivity. Potentiometric titration is a widely used method for pKa determination.[10][11][12]

Principle: A solution of the compound is titrated with a standard solution of a strong base (or acid), and the pH of the solution is measured as a function of the volume of titrant added. The pKa is the pH at which the acid is half-neutralized.[12]

Apparatus:

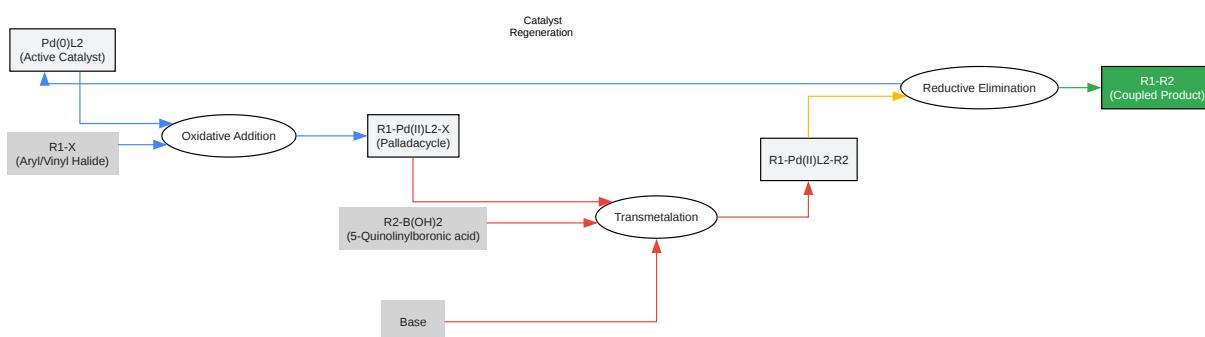
- pH meter with a combination electrode[11][12]
- Burette
- Stir plate and stir bar
- Beaker
- Standardized solutions of a strong acid (e.g., HCl) and a strong base (e.g., NaOH)[11]

Procedure:

- A known concentration of **5-Quinolinyliboronic acid** is dissolved in a suitable solvent, often a mixture of water and an organic solvent to ensure solubility.
- The solution is placed in a beaker with a stir bar, and the pH electrode is immersed in the solution.
- The solution is titrated with a standardized solution of NaOH, added in small, precise increments from a burette.[11]
- After each addition of titrant, the solution is allowed to equilibrate, and the pH is recorded.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined from the midpoint of the buffer region of the titration curve, which corresponds to the inflection point.[12]

Key Synthetic Application and Workflow

5-Quinolinyliboronic acid is a key reactant in the Suzuki-Miyaura cross-coupling reaction, a powerful method for the synthesis of biaryl compounds.[13][14][15][16] The following diagram illustrates the catalytic cycle of this reaction.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 5-Quinolinylboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1239883#physical-properties-of-5-quinolinylboronic-acid>

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